

Pemigatinib versus futibatinib FGFR inhibitor efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pemigatinib

CAS No.: 1513857-77-6

Cat. No.: S538936

[Get Quote](#)

Efficacy and Safety Comparison Table

The table below summarizes key data on **pemigatinib** and futibatinib for the treatment of previously treated, advanced intrahepatic cholangiocarcinoma (iCCA) with *FGFR2* fusions or rearrangements.

Aspect	Pemigatinib	Futibatinib
Primary Trial	FIGHT-202 [1] [2]	FOENIX-CCA2 [2]
Objective Response Rate (ORR)	Information missing	Information missing
Progression-Free Survival (PFS) (Hazard Ratio vs. Chemo)	Information missing	HR: 0.53 (Significant vs. Chemo) [2]
Overall Survival (OS) (Hazard Ratio vs. Chemo)	Information missing	HR: 0.49 (Significant vs. Chemo) [2]

Aspect	Pemigatinib	Futibatinib
Indirect Comparison (Futibatinib vs. Pemigatinib)	Reference	PFS: HR 0.89; OS: HR 0.83 (Numerical trend favoring futibatinib, not statistically significant) [2]
Common Adverse Events (AEs)	Alopecia, diarrhea, fatigue, dysgeusia, hyperphosphatemia [3] [4]	Alopecia, diarrhea, fatigue, dysgeusia, hyperphosphatemia [3] [4]
Key Monitoring Points	Hyperphosphatemia, ocular disorders [3] [4]	Hyperphosphatemia, ocular disorders [3] [4]
Dosing Regimen	13.5 mg once daily, intermittently (2 weeks on/1 week off) or continuously [1]	20 mg once daily, continuously [4]

Key Clinical Trial Methodologies

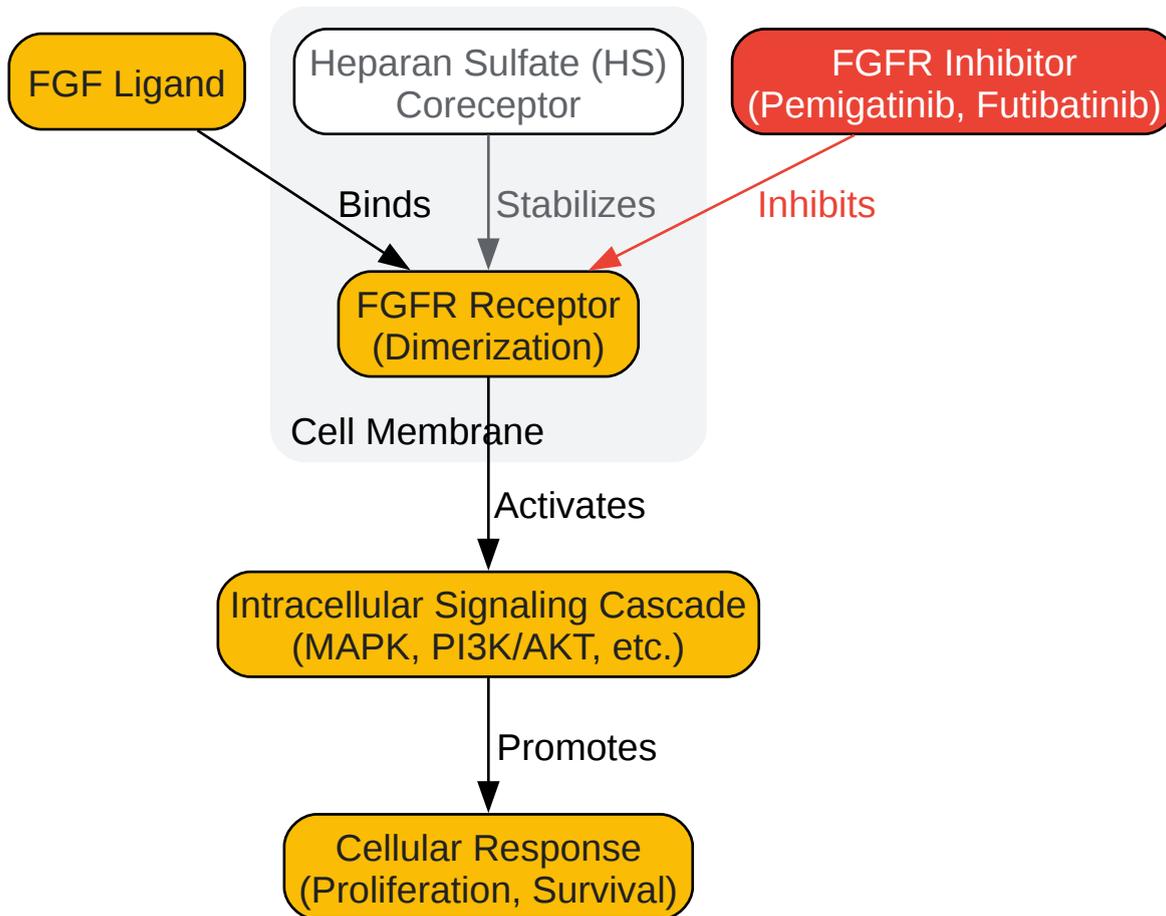
The efficacy data in the table primarily comes from pivotal single-arm Phase II trials. Here is an overview of their designs:

- **FIGHT-202 (Pemigatinib):** This was a single-arm, multicenter study that enrolled 107 patients with advanced iCCA and *FGFR2* fusions/rearrangements who had progressed on prior therapy. The primary endpoint was Objective Response Rate (ORR), with key secondary endpoints including Duration of Response (DOR), Progression-Free Survival (PFS), Overall Survival (OS), and safety [1] [2].
- **FOENIX-CCA2 (Futibatinib):** This was also a single-arm, multicenter Phase II trial. It involved 103 patients with advanced iCCA harboring *FGFR2* fusions/rearrangements who had failed at least one prior line of systemic therapy. The primary endpoint was ORR, as assessed by an independent review committee. Secondary endpoints included DOR, PFS, OS, and safety [2].

FGFR Inhibitor Signaling Pathway

The following diagram illustrates the fundamental mechanism of action for FGFR inhibitors like **pemigatinib** and futibatinib, which target the Fibroblast Growth Factor Receptor (FGFR) pathway to inhibit

cancer cell proliferation.



[Click to download full resolution via product page](#)

Interpretation and Considerations for Professionals

- **Efficacy Trends:** The indirect comparison suggests a potential numerical advantage for futibatinib over **pemigatinib** in key efficacy parameters like PFS and OS, though these differences were **not statistically significant** [2]. The absence of head-to-head trials means these findings are hypothesis-generating and not conclusive evidence of superiority.
- **Safety and Tolerability:** Both drugs share a similar safety profile, with hyperphosphatemia being a hallmark, on-target effect of FGFR inhibition. Other common class-effects include alopecia, diarrhea, and fatigue [3] [4]. Adverse events for both agents are generally manageable with dose modifications [3] [4].
- **Mechanism of Action:** As illustrated in the pathway diagram, these agents are ATP-competitive, covalent inhibitors that target the intracellular tyrosine kinase domain of FGFR1-4. By blocking FGFR

dimerization and activation, they inhibit downstream pro-survival and proliferative signaling pathways [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Efficacy and safety established for FGFR inhibitor ... [bjmo.be]
2. Cross-Comparison of Clinical Trials Assessing Futibatinib ... [jhoonline.com]
3. Safety profiles of the new target therapies-pemigatinib, ... [pubmed.ncbi.nlm.nih.gov]
4. Safety profiles of the new target therapies—pemigatinib ... [pmc.ncbi.nlm.nih.gov]
5. Structural basis for FGF hormone signalling [nature.com]

To cite this document: Smolecule. [Pemigatinib versus futibatinib FGFR inhibitor efficacy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538936#pemigatinib-versus-futibatinib-fgfr-inhibitor-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com